

A Comparative Analysis of Adenophostin A and IP3 on Calcium Release Kinetics

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Compound of Interest

Compound Name: Adenophostin A

Cat. No.: B126412

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the calcium-releasing properties of **Adenophostin A** and the endogenous second messenger, inositol 1,4,5-trisphosphate (IP3). The information presented herein is supported by experimental data to assist researchers in selecting the appropriate agonist for their studies on intracellular calcium signaling.

Executive Summary

Adenophostin A, a fungal metabolite, is a potent agonist of the inositol 1,4,5-trisphosphate receptor (IP3R), the key intracellular channel responsible for mobilizing calcium from the endoplasmic reticulum. Experimental evidence consistently demonstrates that **Adenophostin A** is significantly more potent than IP3 in eliciting calcium release. Furthermore, **Adenophostin A** exhibits greater metabolic stability, making it a valuable tool for prolonged experimental investigations. While both molecules act as full agonists, they display distinct kinetic profiles, with **Adenophostin A** generally inducing a slower rate of calcium release compared to IP3.

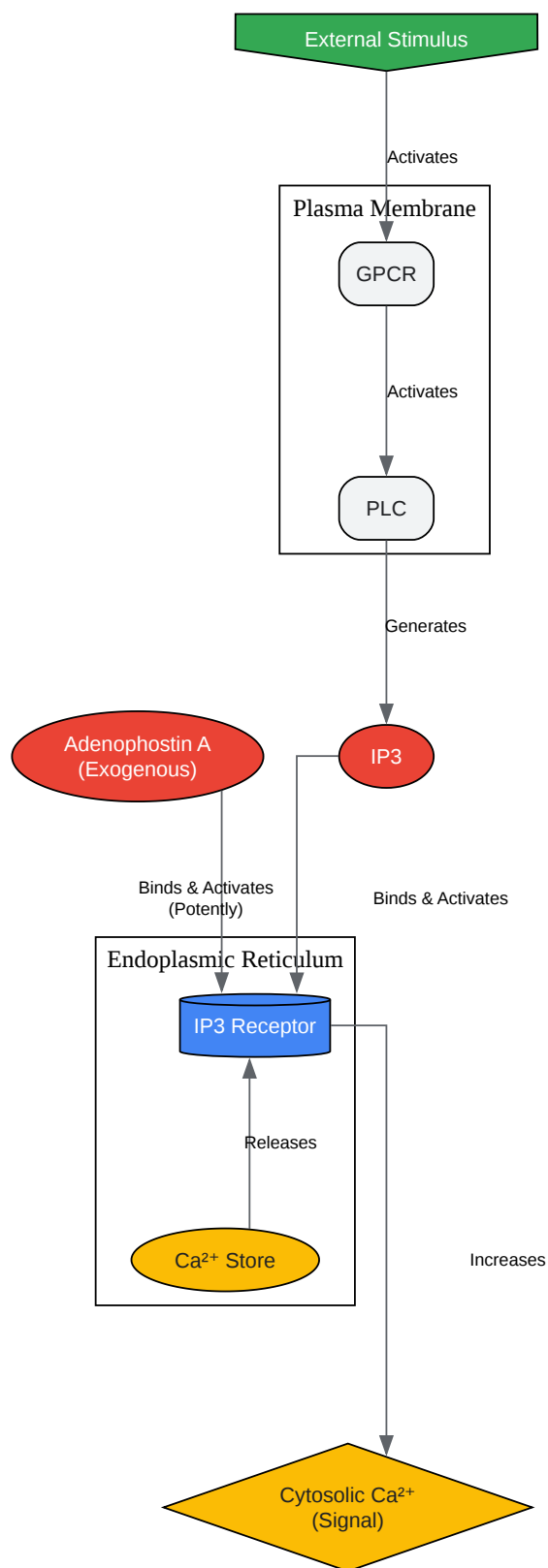
Data Presentation: Quantitative Comparison

The following table summarizes the key quantitative parameters comparing the activity of **Adenophostin A** and IP3 on the type 1 IP3 receptor (IP3R1), the most ubiquitously expressed isoform.

Parameter	Adenophostin A	Inositol 1,4,5-Trisphosphate (IP3)	Reference
Potency (EC50)	~11 nM	~100 nM	[1]
Binding Affinity (K _i)	~10 nM	~41 nM	[1]
Agonist Type	Full Agonist	Full Agonist	[2][3]
Cooperativity (nH)	High (3.9 ± 0.2)	Moderate (1.8 ± 0.1)	[1]
Metabolic Stability	Resistant to degradation by IP3 metabolizing enzymes	Rapidly metabolized by phosphatases and kinases	
Ca ²⁺ Release Rate	Slower than IP3	Faster than Adenophostin A	

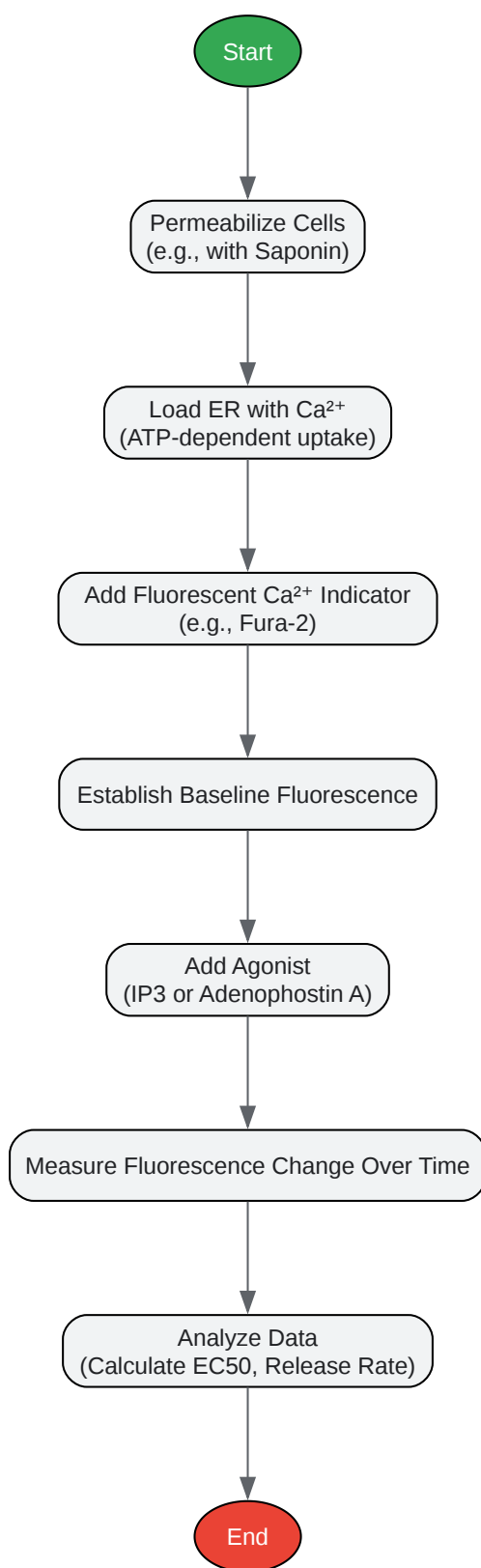
Signaling Pathway and Experimental Workflow

To visualize the mechanism of action and the experimental approach to studying these agonists, the following diagrams are provided.



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Caption: Simplified signaling pathway for IP3 and **Adenophostin A**-mediated calcium release.



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References

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